

Application Notes and Protocols: Inducing Differentiation in AML Cells with TDI-11055

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Compound of Interest

Compound Name: TDI-11055

Cat. No.: B12363261

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **TDI-11055**, a potent and orally bioavailable small-molecule inhibitor of the eleven–nineteen leukemia (ENL) protein. **TDI-11055** induces differentiation in specific subtypes of Acute Myeloid Leukemia (AML) by targeting the YEATS domain of ENL, a critical reader of histone acylation. These notes and the accompanying protocols are intended to guide researchers in utilizing **TDI-11055** for preclinical studies in AML.

Introduction

Acute Myeloid Leukemia (AML) is a hematological malignancy characterized by the rapid growth of abnormal myeloid cells in the bone marrow and blood. Specific molecular subtypes, such as those with MLL rearrangements (MLL-r) or NPM1 mutations (NPM1c), are particularly aggressive and often have a poor prognosis.^{[1][2]} The ENL protein, a member of the YEATS domain family of acetyl-lysine readers, has been identified as a critical dependency for the survival and proliferation of these AML subtypes.^{[1][2][3]}

TDI-11055 is a first-in-class ENL inhibitor that demonstrates significant therapeutic potential.[4] [5] It functions by competitively blocking the interaction of the ENL YEATS domain with acetylated histones on the chromatin.[1][2] This displacement of ENL from key oncogenic gene loci, including MYC and the HOXA cluster, leads to the suppression of leukemogenic gene expression programs and the induction of cellular differentiation.[1][2][6] Preclinical studies have shown that **TDI-11055** effectively inhibits the growth of MLL-r and NPM1-mutated AML cell lines and primary patient samples, and blocks disease progression in xenograft models.[1][2][4]

Data Presentation

Table 1: In Vitro Efficacy of TDI-11055 in AML Cell Lines

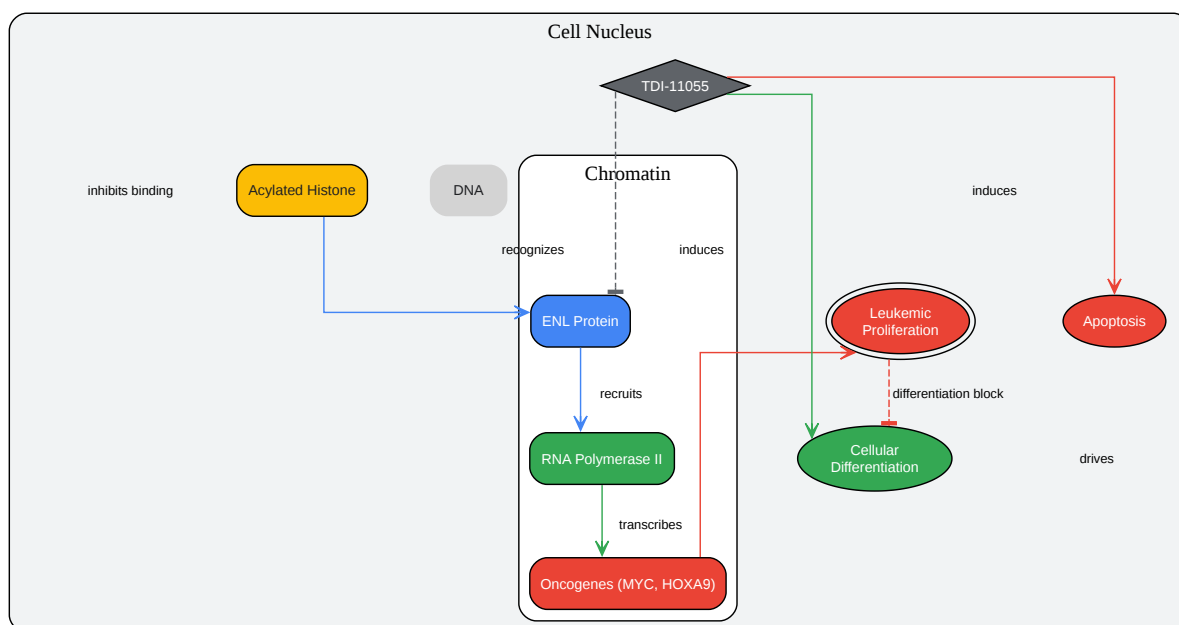
Cell Line	Genotype	IC50 (nM)	Reference
MV4;11	MLL-AF4	~10	[1]
MOLM-13	MLL-AF9	~10	[1]
OCI-AML2	MLL-AF6	~100	[7]
OCI-AML3	NPM1c	~10	[1]
HL-60	MLL-wt, NPM1-wt	>10,000	[1]
K562	MLL-wt, NPM1-wt	>10,000	[1]

Table 2: Effect of TDI-11055 on Colony Formation of AML Primary Patient Samples

AML Subtype	TDI-11055 Concentration	Colony Formation Inhibition (%)	Reference
MLL-r	1 μ M	~50%	[6]
MLL-r	10 μ M	~90%	[6]
NPM1-mutated	1 μ M	~40%	[6]
NPM1-mutated	10 μ M	~80%	[6]

Signaling Pathway and Mechanism of Action

TDI-11055 acts as a targeted epigenetic modulator. The diagram below illustrates its mechanism of action in AML cells.



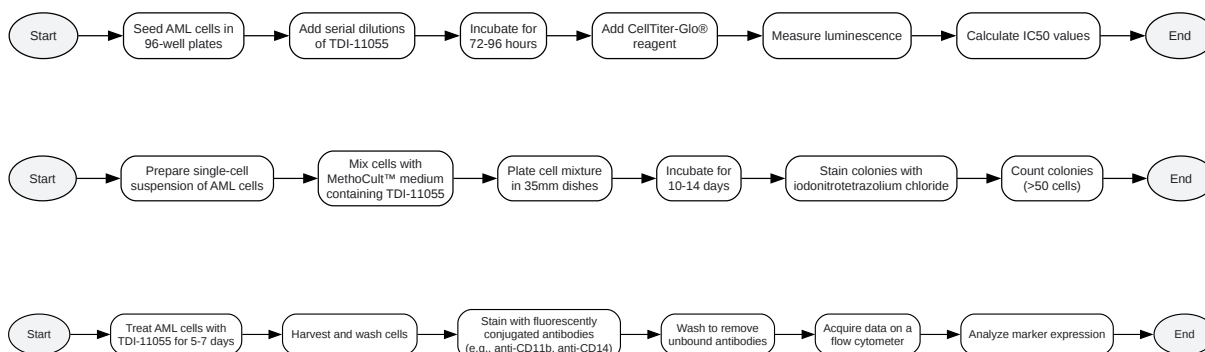
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Caption: Mechanism of action of **TDI-11055** in AML cells.

Experimental Protocols

Protocol 1: Cell Viability Assay

This protocol is for determining the half-maximal inhibitory concentration (IC₅₀) of **TDI-11055** in AML cell lines.



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